

Safeguarding Your Laboratory: Proper Disposal Procedures for Degrasyn

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Compound of Interest

Compound Name: Degrasyn

Cat. No.: B1670191

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In the fast-paced environment of scientific research and drug development, meticulous attention to safety protocols is paramount, not only during experimentation but also in the often-overlooked phase of waste disposal. Proper management of chemical waste is a critical component of laboratory safety, ensuring the well-being of personnel and the protection of our environment. This guide provides essential information and step-by-step procedures for the safe disposal of **Degrasyn** (also known as WP1130), a deubiquitinase inhibitor used in cancer research.

Degrasyn, a potent inhibitor of deubiquitinases such as USP9x, USP5, USP14, and UCH37, plays a significant role in studying cellular pathways related to cancer.^{[1][2]} Its handling and disposal require a comprehensive understanding of its chemical properties to mitigate any potential hazards. This document serves as a preferred resource for researchers, scientists, and drug development professionals, offering clear, actionable guidance to maintain a safe and compliant laboratory.

Degrasyn (WP1130) Chemical and Physical Properties

A thorough understanding of a compound's properties is the foundation of its safe handling and disposal. The following table summarizes the key quantitative data for **Degrasyn**.^{[2][3][4][5][6]}

Property	Value
Molecular Formula	C ₁₉ H ₁₈ BrN ₃ O
Molecular Weight	384.27 g/mol
CAS Number	856243-80-6
Appearance	Solid
Solubility	Insoluble in H ₂ O; ≥7.23 mg/mL in EtOH; ≥38.4 mg/mL in DMSO[4]
IUPAC Name	(E)-3-(6-bromo-2-pyridinyl)-2-cyano-N-[(1S)-1-phenylbutyl]prop-2-enamide
Synonyms	WP1130, WP 1130, WP-1130

Experimental Protocol for Degrasyn Disposal

The following protocol outlines the recommended step-by-step procedure for the proper disposal of **Degrasyn** waste generated in a laboratory setting. This protocol is based on general best practices for hazardous chemical waste management and should be adapted to comply with your institution's specific environmental health and safety (EHS) guidelines.

Materials:

- Appropriate Personal Protective Equipment (PPE):
 - Safety goggles
 - Chemical-resistant gloves (e.g., nitrile)
 - Lab coat
- Designated, labeled hazardous waste container (clearly marked "Hazardous Waste," "**Degrasyn** Waste," and with the appropriate hazard symbols)
- Waste accumulation log

- Chemical fume hood

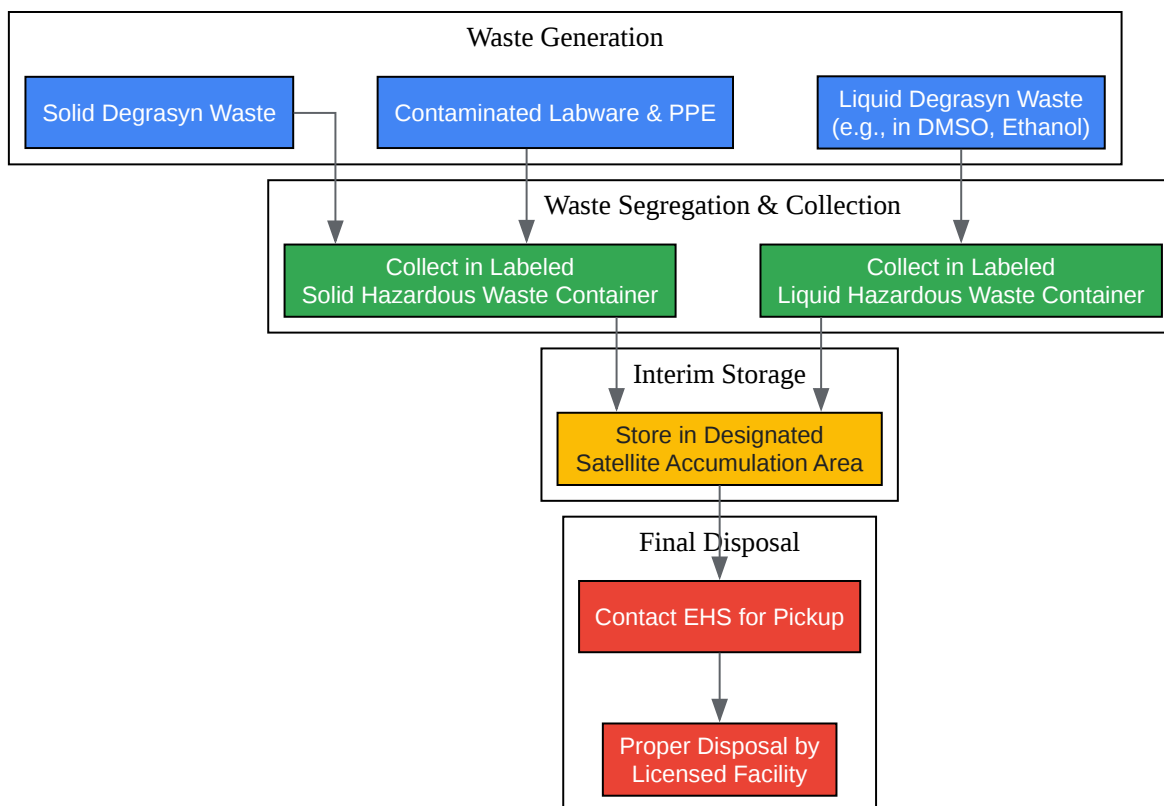
Procedure:

- Segregation of Waste:
 - Isolate all waste streams containing **Degrasyn**. Do not mix with non-hazardous or other types of chemical waste unless explicitly permitted by your institution's EHS office.
 - This includes:
 - Unused or expired solid **Degrasyn**.
 - Solutions containing **Degrasyn** (e.g., in DMSO or ethanol).
 - Contaminated labware (e.g., pipette tips, centrifuge tubes, flasks).
 - Contaminated PPE (e.g., gloves).
- Handling and Collection of Solid **Degrasyn** Waste:
 - Carefully transfer any unused or expired solid **Degrasyn** into the designated hazardous waste container.
 - Avoid generating dust. If necessary, handle in a chemical fume hood.
 - Rinse the original container with a suitable solvent (e.g., ethanol or DMSO) and collect the rinsate as liquid hazardous waste.
- Handling and Collection of Liquid **Degrasyn** Waste:
 - Collect all solutions containing **Degrasyn** in a dedicated, sealed, and properly labeled hazardous waste container.
 - Do not fill the container to more than 90% of its capacity to allow for expansion.
 - Ensure the container is compatible with the solvents used (e.g., a polyethylene container for DMSO or ethanol solutions).

- Managing Contaminated Labware and PPE:
 - Disposable items (e.g., pipette tips, gloves) heavily contaminated with **Degrasyn** should be placed in the designated solid hazardous waste container.
 - Non-disposable glassware should be decontaminated by rinsing with a suitable solvent, and the rinsate collected as liquid hazardous waste.
- Labeling and Storage:
 - Ensure the hazardous waste container is clearly and accurately labeled with the words "Hazardous Waste," the full chemical name "**Degrasyn** (WP1130)," the concentration, the solvent(s), and the date of accumulation.
 - Store the waste container in a designated, well-ventilated, and secure satellite accumulation area.
 - Maintain a waste accumulation log to track the contents and quantity of waste.
- Arranging for Final Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Provide the EHS department with all necessary information about the waste stream.
 - Do not attempt to dispose of **Degrasyn** waste down the drain or in the regular trash.

Degrasyn Disposal Workflow

The following diagram illustrates the logical workflow for the proper management and disposal of **Degrasyn** waste in a laboratory setting.



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A flowchart illustrating the **Degrasyn** waste disposal process.

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